

Application Notes and Protocols: Ethametsulfuron-methyl Water-Dispersible Granules (WDG) Formulation

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Compound of Interest

Compound Name: *Ethametsulfuron-methyl*

Cat. No.: *B166122*

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Introduction

Ethametsulfuron-methyl is a selective, post-emergence sulfonylurea herbicide highly effective for the control of broad-leaved weeds, particularly in sensitive crops like oilseed rape (canola). [1][2] Its mode of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of essential branched-chain amino acids in susceptible plants, leading to the cessation of growth and eventual death of the weed.[1][3]

The formulation of **ethametsulfuron-methyl** as Water-Dispersible Granules (WDG), also known as Dry Flowables (DF), offers significant advantages over traditional liquid or wettable powder (WP) formulations.[4][5][6] WDGs are solid, non-dusty granules that readily disintegrate and disperse in water to form a stable suspension.[6][7] This formulation type minimizes user exposure risks associated with dust inhalation, improves handling and measurement accuracy, and enhances storage and transportation efficiency due to its high active ingredient concentration.[4][5]

These notes provide a comprehensive overview of the components, manufacturing workflow, and quality control protocols essential for the development of a robust **Ethametsulfuron-methyl** 75% WDG formulation.

Physicochemical Properties of Ethametsulfuron-methyl

A thorough understanding of the active ingredient's properties is fundamental to formulation development.

Property	Value	Reference
IUPAC Name	methyl 2-[[[4-ethoxy-6-(methylamino)-1,3,5-triazin-2-yl]amino]carbonyl]amino)sulfonyl]benzoate	[2]
CAS Number	97780-06-8	[2][3]
Molecular Formula	C ₁₅ H ₁₈ N ₆ O ₆ S	[2][3]
Molecular Weight	410.4 g/mol	[3]
Physical State	White crystalline solid	[3]
Melting Point	194°C	[3][8]
Water Solubility	Moderately soluble (specific value varies with pH and temperature)	[9]
Vapor Pressure	Low, limiting inhalation exposure	[3]

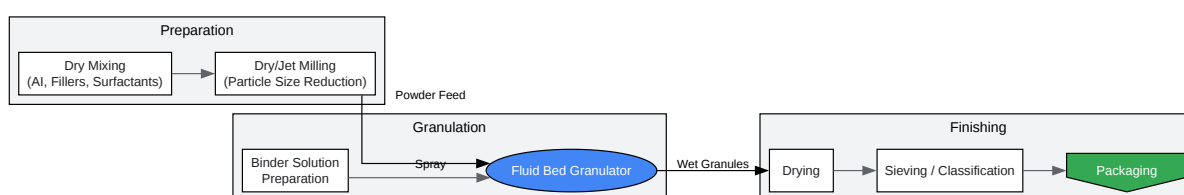
WDG Formulation Components

The performance of a WDG formulation is a delicate balance of its constituent parts. Each component serves a specific function to ensure granule integrity, rapid dispersion, and suspension stability.[4][10]

Component	Typical Concentration (%)	Function
Ethametsulfuron-methyl (a.i.)	75.0	Provides herbicidal activity.
Dispersing Agent	5.0 - 15.0	Facilitates the separation of active ingredient particles in water and prevents their agglomeration, ensuring a stable suspension. [7] [11] Examples: Lignosulfonates, Naphthalene sulfonate formaldehyde condensates. [11] [12]
Wetting Agent	1.0 - 4.0	Reduces the surface tension between the granule and water, promoting rapid wetting and disintegration upon addition to the spray tank. [6] [7] [11]
Binder	1.0 - 5.0	Ensures the physical integrity and hardness of the granules, preventing attrition during transport and handling. [10] [13] Examples: Polyvinyl alcohol (PVA), Dextrin. [10] [13]
Filler / Carrier	To 100	An inert material that provides bulk to the formulation, allowing for accurate dosing. [11] [14] Examples: Kaolin clay, micronized silica. [11] [12]
Antifoaming Agent (optional)	0 - 2.0	Prevents foam formation during the preparation of the slurry in manufacturing or during dilution in the spray tank. [11]

WDG Manufacturing Process Workflow

WDG formulations can be produced through several methods, including spray drying, fluid bed granulation, and extrusion.[11][13] The fluid bed granulation process is common and involves spraying a liquid (water or a binder solution) onto a powder bed containing the active ingredient and other excipients.

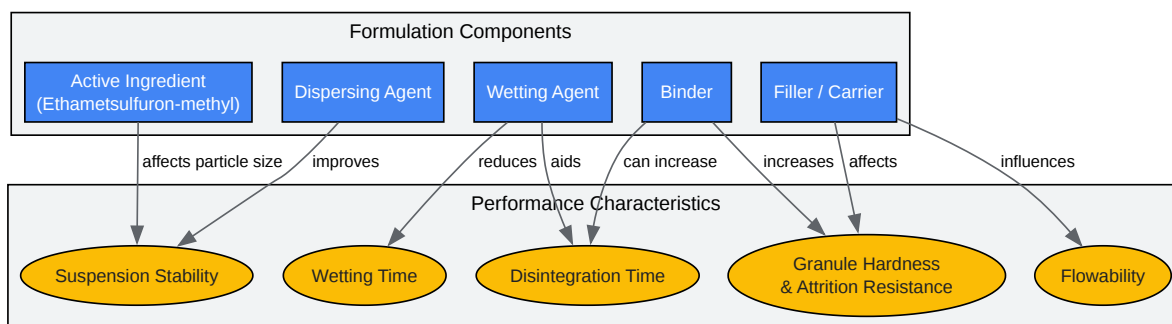


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Caption: General workflow for WDG manufacturing via fluid bed granulation.

Logical Relationships in WDG Formulation

The selection and concentration of excipients directly influence the final product's performance characteristics. Understanding these relationships is key to successful formulation development.



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Caption: Relationship between formulation components and WDG performance.

Quality Control Test Protocols

To ensure the quality and efficacy of the **Ethametsulfuron-methyl** WDG formulation, a series of standardized tests must be performed. The following protocols are based on internationally recognized CIPAC (Collaborative International Pesticides Analytical Council) methods.

Table: Typical Quality Control Specifications for **Ethametsulfuron-methyl** 75% WDG

Parameter	Method	Specification Limit
Active Ingredient Content	HPLC-UV	750 ± 25 g/kg
Wettability	CIPAC MT 53.3.1	Completely wetted in < 60 seconds.[15][16]
Wet Sieve Test	CIPAC MT 185	< 2.0% retained on a 75 µm sieve.[15][16]
Suspensibility	CIPAC MT 184	Minimum 75% in suspension after 30 min.[15]
Degree of Dispersion	CIPAC MT 174	Minimum 70% dispersed after 1 min.[15][16]
Persistent Foam	CIPAC MT 47.2	< 60 mL after 1 minute.
Dustiness	CIPAC MT 171	Specification to be set based on product characteristics.

Protocol 1: Determination of **Ethametsulfuron-methyl** Content

- Principle: The concentration of **ethametsulfuron-methyl** is determined by reverse-phase high-performance liquid chromatography (HPLC) with UV detection.[17] Quantification is achieved by comparing the peak area of the sample to that of a certified reference standard. [17]
- Apparatus:
 - High-Performance Liquid Chromatograph with UV detector (set at 254 nm).
 - C8 or C18 reverse-phase column.
 - Analytical balance, volumetric flasks, syringes, and filters.
- Reagents:
 - Acetonitrile (HPLC grade).

- Water (HPLC grade).
- Phosphoric acid or other suitable buffer to adjust mobile phase pH.
- **Ethametsulfuron-methyl** certified reference standard.
- Procedure:
 - Standard Preparation: Accurately weigh a known amount of **ethametsulfuron-methyl** reference standard and dissolve in a volumetric flask with the mobile phase or a suitable solvent to create a stock solution. Prepare a series of dilutions to create a calibration curve.
 - Sample Preparation: Accurately weigh a quantity of the WDG formulation equivalent to a known amount of active ingredient. Disperse it in a volumetric flask with a known volume of solvent. Agitate thoroughly to dissolve the active ingredient and filter an aliquot for injection.
 - Chromatography: Set the HPLC conditions (flow rate, column temperature, injection volume). Inject the standard solutions and the sample solution.
 - Calculation: Calculate the concentration of **ethametsulfuron-methyl** in the sample by comparing its peak area to the calibration curve generated from the standard solutions.

Protocol 2: Wettability Test (CIPAC MT 53.3.1)

- Principle: This test measures the time required for a known amount of WDG to become completely wetted when dropped into water.[\[15\]](#)[\[16\]](#)
- Apparatus:
 - 250 mL beaker.
 - Stopwatch.
- Reagents:
 - CIPAC Standard Water D.

- Procedure:
 - Add 100 mL of CIPAC Standard Water D to the beaker.
 - Weigh a specified amount of the WDG sample (e.g., 0.5 g).[\[15\]](#)
 - Drop the sample from a height of approximately 10 cm onto the center of the water surface.
 - Start the stopwatch immediately.
 - Stop the stopwatch when the sample is completely submerged and wetted.
 - Record the time. The formulation passes if the time is less than 60 seconds.[\[15\]](#)[\[16\]](#)

Protocol 3: Wet Sieve Test (CIPAC MT 185)

- Principle: This test determines the amount of insoluble material remaining after dispersing the WDG in water and passing it through a standard sieve.[\[15\]](#)[\[16\]](#)
- Apparatus:
 - 75 μ m test sieve with a receiver.
 - 1 L beaker.
 - Magnetic stirrer.
 - Wash bottle.
 - Drying oven.
- Reagents:
 - CIPAC Standard Water D.
- Procedure:
 - Accurately weigh 10 g of the WDG sample into the beaker.

- Add approximately 500 mL of CIPAC Standard Water D and stir for 2 minutes.
- Quantitatively transfer the contents of the beaker onto the 75 µm sieve.
- Wash the residue on the sieve with a gentle stream of water from the wash bottle until the washings are clear.
- Carefully wash the residue to one side of the sieve, transfer it to a pre-weighed dish, and dry in the oven at 105°C to a constant weight.
- Calculation:
 - % Residue = (Mass of dry residue / Initial sample mass) x 100.

Protocol 4: Suspensibility Test (CIPAC MT 184)

- Principle: This method measures the ability of the WDG to remain in a stable suspension after dispersion in water for a specified time.[\[15\]](#) The amount of active ingredient remaining in suspension is determined by chemical assay.[\[15\]](#)
- Apparatus:
 - 250 mL graduated cylinders with stoppers.
 - Constant temperature water bath (e.g., 30 ± 2°C).
 - Pipette (to withdraw from the top 9/10ths).
 - HPLC system for analysis.
- Reagents:
 - CIPAC Standard Water D.
- Procedure:
 - Prepare a suspension by adding a calculated amount of WDG (e.g., 0.1 g) to 250 mL of CIPAC Standard Water D in the graduated cylinder.[\[15\]](#)

- Stopper the cylinder and invert it 30 times.
- Place the cylinder in the constant temperature water bath for 30 minutes.
- After 30 minutes, carefully remove the cylinder.
- Withdraw the top 9/10ths (225 mL) of the suspension using the pipette, leaving the bottom 1/10th (25 mL) undisturbed.
- Determine the concentration of **ethametsulfuron-methyl** in the original suspension (before settling) and in the top 9/10ths portion using the HPLC method (Protocol 1).
- Calculation:
 - % Suspensibility = (Mass of a.i. in top 9/10ths / Initial mass of a.i.) x 100.

Application Protocol: Spray Solution Preparation

- 1. Jar Test (Recommended for Tank Mixes): Before large-scale mixing, perform a jar test to confirm the physical compatibility of **ethametsulfuron-methyl** WDG with other products (e.g., graminicides).[1]
- 2. Filling the Tank: Fill the spray tank with half the required amount of water.
- 3. Agitation: Start the agitator and ensure it is running throughout the mixing and spraying process.
- 4. Adding WDG: Slowly add the required amount of **Ethametsulfuron-methyl** 75% WDG directly to the tank. Allow time for the granules to fully disperse.
- 5. Adding Other Products: If tank-mixing, add other products sequentially (e.g., other dry formulations, then liquids, then emulsifiable concentrates).
- 6. Final Volume: Add the remaining water to the tank to reach the final desired spray volume.
- 7. Application: Apply the spray solution according to the recommended application timing, typically when weeds are at the 2- to 4-leaf stage for optimal control.[1]

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